

A Comprehensive Technical Guide to Barium Isopropoxide: Formula, Structure, and Synthesis

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Compound of Interest

Compound Name: *Barium isopropoxide*

Cat. No.: *B1588621*

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Abstract

Barium isopropoxide, a key organometallic reagent and precursor, holds significant importance in various chemical syntheses and materials science applications. This technical guide provides an in-depth overview of its chemical formula, molecular structure, and physical properties. Furthermore, it offers a detailed experimental protocol for its synthesis and illustrates its molecular structure and role as a precursor through clear, concise diagrams. This document is intended to serve as a valuable resource for researchers and professionals engaged in chemical research and development.

Chemical Identity and Properties

Barium isopropoxide is an alkaline earth metal alkoxide. It is a white to yellow-brown powder that is highly reactive with water.^[1]

Chemical Formula

The chemical formula for **barium isopropoxide** can be represented in several ways:

- Molecular Formula: $C_6H_{14}BaO_2$ ^{[1][2][3][4]}
- Linear Formula: $Ba(OCH(CH_3)_2)_2$ ^{[5][6][7]}

Chemical Structure

The structure of **barium isopropoxide** consists of a central barium cation (Ba^{2+}) ionically bonded to two isopropoxide anions ($[\text{OCH}(\text{CH}_3)_2]^-$). The IUPAC name for this compound is barium(2+);propan-2-olate.[3] The spatial arrangement of the isopropoxide groups around the barium center can be complex, often forming oligomeric or polymeric structures in the solid state.

SMILES String: CC(C)O[Ba]OC(C)C[5][6][7]

Physicochemical Data

A summary of the key quantitative data for **barium isopropoxide** is presented in Table 1 for easy reference and comparison.

Property	Value	References
Molecular Weight	255.50 g/mol	[3][5][6][7]
Appearance	White to yellow-brown powder	[1]
Melting Point	200 °C (decomposes)	[1][4][5][6][7][8]
Specific Gravity	0.89	[1]
Solubility	Soluble in alcohols, ketones, and esters. Reacts with water.	[1][4]
Vapor Pressure	81.3 mmHg at 25°C	[1]

Table 1: Physicochemical Properties of **Barium Isopropoxide**

Synthesis of Barium Isopropoxide: An Experimental Protocol

The synthesis of **barium isopropoxide** is typically achieved through the direct reaction of barium metal with anhydrous isopropanol. This method is a common route for the preparation of alkaline earth metal alkoxides.

Materials and Equipment

- Barium metal, high purity
- Anhydrous isopropanol
- An inert atmosphere glovebox or Schlenk line
- Round-bottom flask equipped with a reflux condenser and magnetic stirrer
- Heating mantle
- Cannula for liquid transfer
- Filtration apparatus (e.g., Schlenk filter)
- Solvent trap

Detailed Methodology

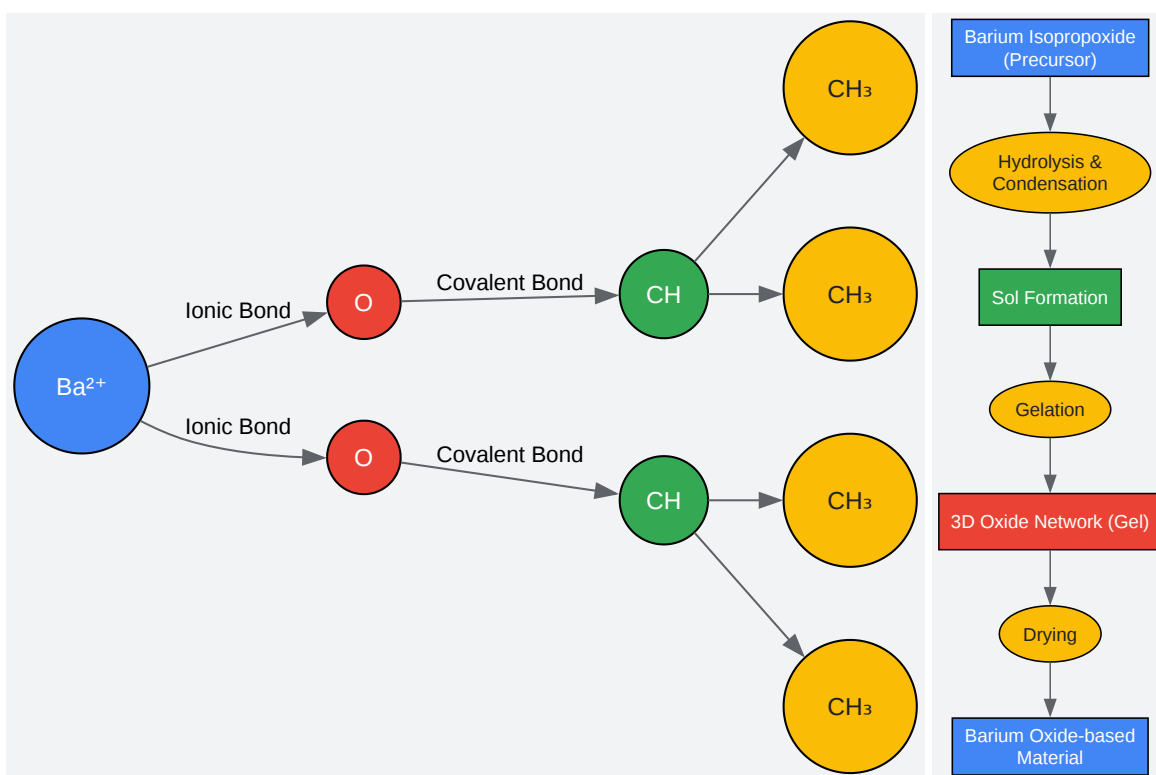
Note: This reaction is highly sensitive to moisture and air. All procedures must be carried out under a dry, inert atmosphere (e.g., nitrogen or argon).

- Preparation: Cut the barium metal into small pieces inside an inert atmosphere glovebox to increase the surface area for reaction.
- Reaction Setup: In the glovebox, add the freshly cut barium metal to a dry round-bottom flask containing a magnetic stir bar.
- Solvent Addition: Slowly add an excess of anhydrous isopropanol to the flask via a cannula. The isopropanol should be freshly distilled from a suitable drying agent.
- Reaction Initiation: If the reaction does not initiate spontaneously, gentle heating may be applied using a heating mantle. The reaction is exothermic and will produce hydrogen gas. Ensure the reaction vessel is properly vented through a bubbler.
- Reflux: Once the reaction begins, maintain a gentle reflux until all the barium metal has dissolved. This may take several hours.

- **Filtration:** After the reaction is complete and the solution has cooled to room temperature, filter the resulting solution through a Schlenk filter to remove any unreacted barium or impurities.
- **Product Isolation:** The product, **barium isopropoxide**, can be isolated by removing the excess isopropanol under reduced pressure. The resulting solid should be a white or off-white powder.
- **Storage:** Store the final product in a sealed container under an inert atmosphere to prevent decomposition due to moisture.

Molecular and Application-Oriented Visualizations

The following diagrams, generated using the DOT language, illustrate the structure of **barium isopropoxide** and its role in a common application.



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